

# 1,2-diethylhydrazine CAS number and physical properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,2-Diethylhydrazine

Cat. No.: B154525

[Get Quote](#)

## An In-depth Technical Guide to 1,2-Diethylhydrazine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **1,2-diethylhydrazine**, along with experimental protocols for its synthesis and analysis. It is intended to serve as a valuable resource for professionals in research and development.

## Core Chemical Information

CAS Number: 1615-80-1<sup>[1]</sup>

**1,2-Diethylhydrazine**, also known as N,N'-diethylhydrazine, is a symmetrical dialkylhydrazine derivative. It is a colorless liquid at room temperature.<sup>[1]</sup> The dihydrochloride salt is a solid that is soluble in water and ethanol.

## Physical and Chemical Properties

The known physical and chemical properties of **1,2-diethylhydrazine** are summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C <sub>4</sub> H <sub>12</sub> N <sub>2</sub>	[1]
Molecular Weight	88.15 g/mol	[1]
Appearance	Colorless liquid	[1]
Boiling Point	85.5 °C	[1]
Melting Point	Not available	[2]
Melting Point (Dihydrochloride)	169 °C (decomposes)	
Density	0.797 g/cm <sup>3</sup> at 26 °C	[1]
Refractive Index	1.4204 at 20 °C	[1]
Solubility (Dihydrochloride)	Soluble in water and ethanol	

## Experimental Protocols

Detailed methodologies for the synthesis and analysis of **1,2-diethylhydrazine** are crucial for its application in research.

### Synthesis of 1,2-Diethylhydrazine by Reduction of Acetaldehyde Azine

A common method for the synthesis of 1,2-dialkylhydrazines is the reduction of the corresponding azine. The following protocol is based on the reduction of acetaldehyde azine using lithium aluminum hydride.[3]

Materials:

- Acetaldehyde
- Hydrazine hydrate (64% solution in water)
- Anhydrous ether
- Anhydrous potassium carbonate

- Lithium aluminum hydride ( $\text{LiAlH}_4$ )

Procedure:

- Synthesis of Acetaldehyde Azine:
  - In a round-bottomed flask equipped with a stirrer, separatory funnel, and reflux condenser, dissolve freshly distilled acetaldehyde in anhydrous ether.
  - Cool the flask in an ice-water bath.
  - Add a 64% aqueous solution of hydrazine hydrate dropwise to the acetaldehyde solution while stirring.
  - After the addition is complete, continue stirring the reaction mixture at room temperature for 10 hours.
  - To separate the ether layer, add anhydrous potassium carbonate in portions.
  - Dry the separated ether layer over anhydrous potassium carbonate and then remove the ether by distillation.
  - The residue, acetaldehyde azine, can be purified by distillation.
- Reduction to **1,2-Diethylhydrazine**:
  - In a separate reaction vessel, prepare a suspension of lithium aluminum hydride in anhydrous ether.
  - Slowly add the purified acetaldehyde azine to the  $\text{LiAlH}_4$  suspension while stirring.
  - After the addition is complete, the reaction mixture is typically refluxed to ensure complete reduction.
  - Carefully quench the reaction by the slow addition of water or an aqueous base to decompose the excess  $\text{LiAlH}_4$  and the aluminum complexes.
  - Filter the resulting mixture to remove the aluminum salts.

- The ether layer containing the **1,2-diethylhydrazine** is separated, dried, and the product is isolated by fractional distillation.

## Analytical Method: Nonaqueous Capillary Electrophoresis with Amperometric Detection

The quantitative analysis of hydrazines, including derivatives like **1,2-diethylhydrazine**, can be achieved using nonaqueous capillary electrophoresis (NACE) with electrochemical detection (ED). This method offers high sensitivity and selectivity.<sup>[4][5]</sup>

### Instrumentation:

- Capillary electrophoresis system
- Amperometric detector with a platinum working electrode
- Fused-silica capillary

### Reagents and Solutions:

- Running Buffer: 4 mM sodium acetate and 10 mM acetic acid in a 1:2 methanol:acetonitrile mixture.<sup>[5]</sup>
- Sample Solvent: Methanol or acetonitrile.

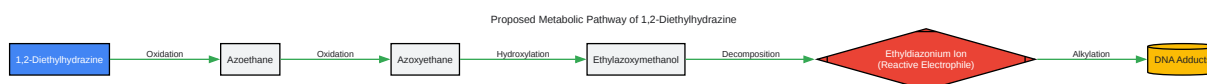
### Procedure:

- Sample Preparation: Dissolve the **1,2-diethylhydrazine** sample in the appropriate solvent (e.g., methanol or acetonitrile).
- Electrophoretic Separation:
  - Condition the capillary with the running buffer.
  - Inject the sample into the capillary.
  - Apply a high voltage to effect the separation of the analyte.

- Amperometric Detection:
  - Set the potential of the platinum working electrode to +1.0 V.[5]
  - As the **1,2-diethylhydrazine** elutes from the capillary, it is oxidized at the electrode surface, generating a current that is proportional to its concentration.
- Quantification: A calibration curve is generated by analyzing a series of standards of known concentrations to quantify the amount of **1,2-diethylhydrazine** in the sample.

## Proposed Metabolic Pathway

While the specific metabolic pathway of **1,2-diethylhydrazine** has not been extensively detailed, it is hypothesized to be analogous to that of the well-studied compound 1,2-dimethylhydrazine.[6] The proposed pathway involves a series of oxidative steps, ultimately leading to the formation of a reactive electrophile that can interact with cellular macromolecules.



[Click to download full resolution via product page](#)

Caption: Proposed metabolic activation of **1,2-diethylhydrazine**.

This diagram illustrates the proposed metabolic pathway of **1,2-diethylhydrazine**, which is based on the known metabolism of 1,2-dimethylhydrazine. The process begins with the oxidation of **1,2-diethylhydrazine** and proceeds through several intermediates to form a reactive ethyldiazonium ion. This electrophilic species can then alkylate cellular macromolecules such as DNA, which is a critical step in its mechanism of toxicity and carcinogenicity.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 1,2-Diethylhydrazine | C<sub>4</sub>H<sub>12</sub>N<sub>2</sub> | CID 15374 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemsynthesis.com [chemsynthesis.com]
- 3. 2024.sci-hub.se [2024.sci-hub.se]
- 4. Determination of hydrazine, monomethylhydrazine, 1,1-dimethylhydrazine, and 1,2-dimethylhydrazine by nonaqueous capillary electrophoresis with amperometric detection - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [1,2-diethylhydrazine CAS number and physical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b154525#1-2-diethylhydrazine-cas-number-and-physical-properties]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)